

troubleshooting guide for Perimed PIMSoft software

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Compound of Interest

Compound Name: *Perimed*

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Perimed PIMSoft Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using the **Perimed** PIMSoft software for their experiments.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common issues encountered during data acquisition and analysis with PIMSoft.

Data Acquisition Issues

Q1: The PIMSoft software is not detecting the PeriCam PSI instrument.

A1: If the software fails to recognize the instrument, please follow these steps:

- Check Physical Connections: Ensure that all cables connecting the PeriCam PSI instrument to the computer are securely plugged in. This includes the power cable and the data cable (e.g., USB, Ethernet).
- Power Cycle: Turn off the PeriCam PSI instrument and the computer. Wait for 30 seconds, then turn the instrument on first, followed by the computer.

- Driver Installation: Verify that the necessary drivers for the PeriCam PSI are correctly installed on the computer. If you are unsure, please contact **Perimed** support for the latest drivers and installation instructions.[1][2]
- Device Manager (Windows): Check the Device Manager on your Windows computer to see if the PeriCam PSI is recognized. If it appears with a yellow exclamation mark, there may be a driver issue.

Q2: I am seeing a "No Perfusion Signal" or very low perfusion values in a normally perfused tissue.

A2: This can be caused by several factors related to the experimental setup:

- Incorrect Working Distance: The PeriCam PSI has an optimal working distance for accurate measurements. Ensure the distance between the camera head and the tissue surface is within the recommended range for your specific model (NR or HR).[3][4]
- Ambient Light: Although the system has background compensation, excessive or fluctuating ambient light can interfere with the signal. Try to maintain a stable and moderate lighting environment.[4]
- Laser Obstruction: Check for any obstructions between the laser source and the tissue. Ensure the laser is directly illuminating the area of interest.
- Tissue Properties: Very dark or highly reflective surfaces can sometimes affect the quality of the signal.

Q3: The perfusion image contains significant artifacts (e.g., speckles, lines, or distorted areas).

A3: Image artifacts in laser speckle contrast imaging can arise from several sources. Motion is a primary contributor to artifacts.[5][6]

- Movement Artifacts: Any movement of the subject or the instrument during image acquisition will introduce artifacts.[5] Ensure the subject is properly anesthetized and secured, and that the PeriCam PSI is mounted on a stable, vibration-free stand.

- Out-of-Focus Image: An unfocused image can lead to inaccurate perfusion values. Use the live view in PIMSoft to ensure the image is sharp and in focus before starting the recording.
- Static Reflections: Reflections from metallic instruments or wet surfaces in the field of view can create static speckle patterns that are misinterpreted as low perfusion. Try to minimize reflective surfaces in the measurement area.

Artifact Type	Potential Cause	Recommended Solution
Blurry or Streaky Image	Subject movement during acquisition	Ensure stable positioning of the subject and the instrument. Use appropriate anesthesia and fixation methods.
Areas of Zero Perfusion	Static reflections from instruments or fluids	Remove or cover reflective objects in the measurement area.
Inconsistent Perfusion Values	Fluctuating ambient light	Maintain a constant and controlled lighting environment.
Geometric Distortion	Incorrect camera angle	Position the camera perpendicular to the tissue surface for the most accurate representation.

Q4: The PIMSoft software freezes or crashes during a recording.

A4: Software instability can be due to a few factors:

- Computer Performance: Ensure the computer running PIMSoft meets the minimum system requirements specified by **Perimed**. Real-time image processing can be resource-intensive.
- Software Version: Check if you are using the latest version of PIMSoft. Updates often include bug fixes and performance improvements.[\[1\]](#)[\[2\]](#)

- Conflicting Software: Other software running in the background might interfere with PIMSoft. Close any unnecessary applications before starting a recording.
- Data Storage: Ensure there is sufficient free space on the hard drive where the data is being saved.

Data Analysis Issues

Q1: How do I correctly define a Region of Interest (ROI)?

A1: In PIMSoft, you can draw ROIs of various shapes (e.g., rectangle, circle, freehand) to analyze perfusion in specific areas.

- Placement: Draw the ROI to encompass the tissue area you want to analyze, avoiding edges or areas with artifacts.
- Consistency: For longitudinal studies, you can save and reload ROIs to ensure you are analyzing the exact same region in subsequent measurements.

Q2: The mean perfusion values in my ROIs seem inconsistent between experiments.

A2: Consistency in experimental setup is key for reproducible results.

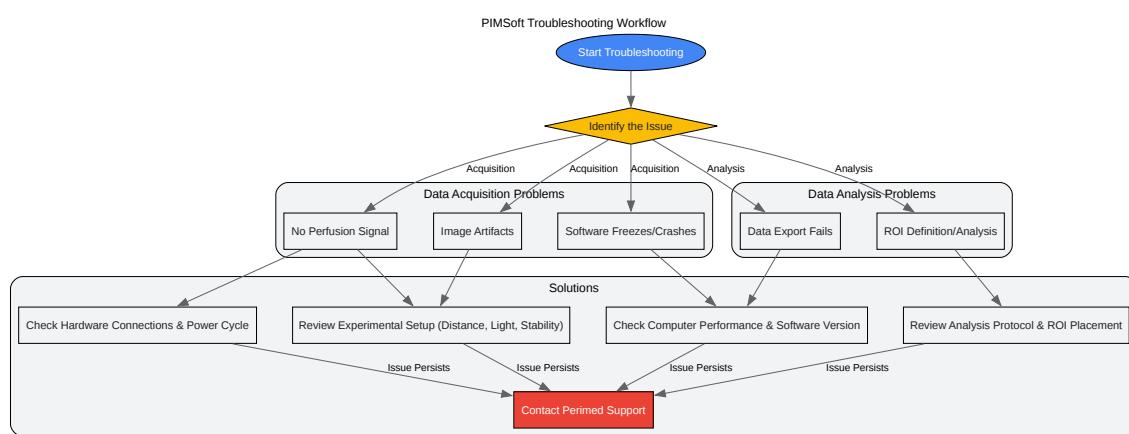
- Standardized Protocol: Ensure that all experimental parameters, including animal positioning, anesthesia, temperature, and the measurement protocol itself, are kept as consistent as possible between experiments.
- Baseline Normalization: It is often recommended to normalize perfusion changes to a baseline measurement taken at the beginning of the experiment. This can be expressed as a percentage change from baseline.

Q3: How can I export my data for further analysis in other software?

A3: PIMSoft allows for data export in various formats. You can typically export the mean perfusion data from your ROIs as a text or CSV file, which can then be imported into statistical software like GraphPad Prism or Microsoft Excel. Video recordings of the perfusion can also be exported.[\[7\]](#)

PIMSoft Troubleshooting Workflow

The following diagram illustrates a general workflow for troubleshooting common issues with the PIMSoft software.



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Caption: General troubleshooting workflow for PIMSoft software.

Key Experimental Protocols

This section provides detailed methodologies for common experiments utilizing the **Perimed** PeriCam PSI system and PIMSoft software.

Post-Occlusive Reactive Hyperemia (PORH) in Rodent Hindlimb

This protocol is used to assess endothelial function by measuring the hyperemic response following a temporary arterial occlusion.

Methodology:

- Animal Preparation:
 - Anesthetize the rodent (e.g., mouse or rat) using an appropriate anesthetic agent (e.g., isoflurane).
 - Place the animal on a heating pad to maintain body temperature at 37°C.
 - Secure the animal in a supine position.
- PeriCam PSI Setup:
 - Position the PeriCam PSI camera head perpendicular to the plantar surface of the hind paw.
 - Adjust the working distance to achieve a clear, focused image of the paw in the PIMSoft live view.
- Baseline Measurement:
 - Start recording in PIMSoft to establish a stable baseline blood perfusion for at least 2 minutes.
- Arterial Occlusion:

- Induce arterial occlusion by placing a small vessel clamp or inflating a cuff around the femoral artery.
- Confirm successful occlusion by observing a significant drop in perfusion in the PIMSoft real-time display.
- Maintain the occlusion for a predetermined period (e.g., 3-5 minutes).
- Reperfusion:
 - Rapidly release the occlusion.
 - Continue recording for at least 5-10 minutes to capture the full hyperemic response (the peak perfusion and the return to baseline).
- Data Analysis in PIMSoft:
 - Define an ROI over the plantar surface of the paw.
 - From the time-course data, calculate the following parameters:
 - Baseline perfusion (average perfusion before occlusion).
 - Peak perfusion (the maximum perfusion value after releasing the occlusion).
 - Time to peak perfusion.
 - The area under the curve of the hyperemic response.

Parameter	Description	Typical Units
Baseline Perfusion	Average perfusion before occlusion	Perfusion Units (PU)
Peak Perfusion	Maximum perfusion after occlusion release	Perfusion Units (PU)
Perfusion Increase	Peak Perfusion - Baseline Perfusion	Perfusion Units (PU)
Percent Increase	((Peak Perfusion - Baseline Perfusion) / Baseline Perfusion) * 100	%

Cerebral Blood Flow Monitoring during Middle Cerebral Artery Occlusion (MCAO)

This protocol is used to monitor cortical blood flow in a rodent model of stroke.[\[8\]](#)

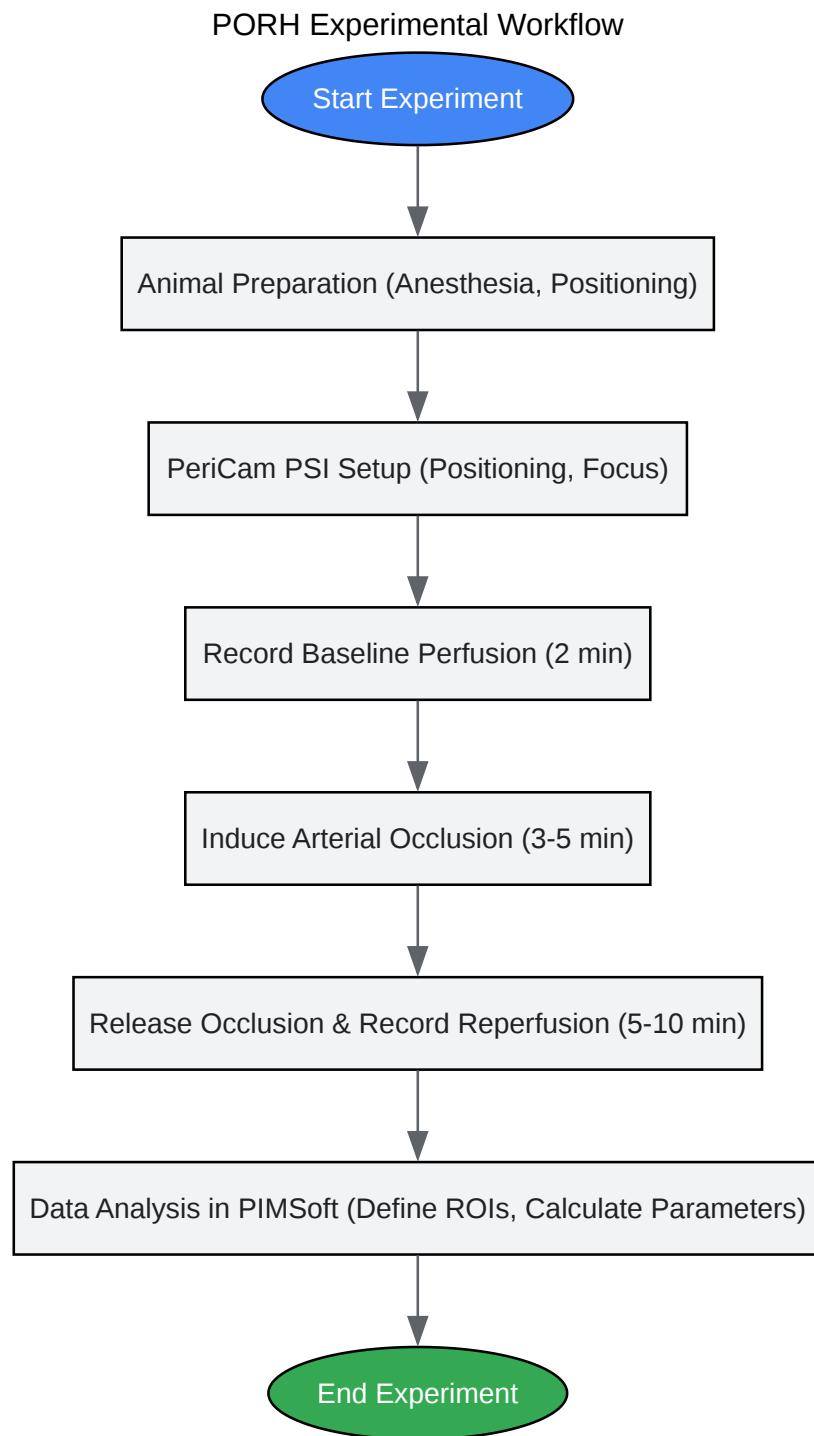
Methodology:

- Animal Preparation:
 - Anesthetize the animal and place it in a stereotaxic frame.
 - Perform a craniotomy to expose the cerebral cortex in the territory of the middle cerebral artery.
- PeriCam PSI Setup:
 - Position the PeriCam PSI HR (High Resolution) camera head over the exposed cortex.
 - Adjust the focus to obtain a clear image of the cortical vasculature.
- Baseline Measurement:
 - Record baseline cortical blood flow for 5-10 minutes before inducing the occlusion.

- MCAO Induction:
 - Induce MCAO using the intraluminal filament method or by direct ligation of the MCA.
 - Monitor the PIMSoft real-time display to confirm a successful and significant reduction in cortical blood flow in the MCA territory.[\[3\]](#)
- Post-Occlusion Monitoring:
 - Continue recording to monitor the stability of the occlusion and to observe any residual blood flow.
- Reperfusion (optional):
 - If the experimental design includes reperfusion, withdraw the filament to allow blood flow to return.
 - Continue recording to monitor the reperfusion dynamics.
- Data Analysis in PIMSoft:
 - Define ROIs over the ischemic core and the penumbra.
 - Quantify the percentage reduction in blood flow from baseline in each ROI.
 - If reperfusion is performed, quantify the extent of blood flow restoration.

Experimental Workflow: Post-Occlusive Reactive Hyperemia (PORH)

The following diagram outlines the workflow for a typical PORH experiment.



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Caption: Workflow for a PORH experiment using PeriCam PSI.

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